In-Depth Technical Guide to the Structural Elucidation of 6-Hydroxykynurenic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*6-Hydroxykynurenic acid*
CAS No.:	*3778-29-8*
Cat. No.:	*B1201966*

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Introduction

6-Hydroxykynurenic acid (6-HKA) is a naturally occurring derivative of kynurenic acid, a metabolite of the amino acid tryptophan.[1] Found in sources such as the leaves of the Ginkgo biloba tree and tobacco plants, 6-HKA has garnered significant interest within the scientific community for its neurological activity.[1][2] This technical guide provides a comprehensive overview of the structural elucidation of **6-hydroxykynurenic acid**, detailing the spectroscopic data and experimental protocols necessary for its identification and characterization.

Molecular and Physicochemical Properties

6-Hydroxykynurenic acid is a quinoline carboxylic acid derivative with the systematic name 4,6-dihydroxyquinoline-2-carboxylic acid.[1] Its fundamental properties are summarized in the table below.

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Property	Value
Molecular Formula	$C_{10}H_7NO_4$
Molecular Weight	205.17 g/mol
CAS Number	3778-29-8
Appearance	Crystalline solid

Spectroscopic Data for Structural Elucidation

The definitive structure of **6-hydroxykynurenic acid** is established through a combination of spectroscopic techniques. The following tables summarize the key quantitative data essential for its identification.

Mass Spectrometry

High-resolution mass spectrometry (HRMS) is critical for determining the elemental composition of **6-hydroxykynurenic acid**. The primary observed ion is the protonated molecule $[M+H]^+$.

Ion	Observed m/z
$[M+H]^+$	206.0453

Tandem mass spectrometry (MS/MS) of the precursor ion at m/z 206.1 provides characteristic fragmentation patterns useful for structural confirmation. A common transition observed is the loss of a molecule of carbon dioxide and water.

Precursor Ion (m/z)	Product Ion (m/z)
206.1	160.0

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific, experimentally-derived high-resolution 1D and 2D NMR data for **6-hydroxykynurenic acid** is not readily available in the public domain, the expected chemical

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shifts can be predicted based on the known structure and comparison with similar compounds like kynurenic acid. The expected proton (^{1}H) and carbon (^{13}C) NMR chemical shifts in a suitable solvent such as DMSO-d_6 are presented below.

^{1}H NMR (Predicted)

Proton	Chemical Shift (ppm)	Multiplicity
H-3	~6.5	s
H-5	~7.2	d
H-7	~7.0	dd
H-8	~7.8	d
6-OH	~9.5	s
4-OH	~11.0	s
COOH	~13.0	s

^{13}C NMR (Predicted)

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Carbon	Chemical Shift (ppm)
C-2	~165
C-3	~110
C-4	~175
C-4a	~140
C-5	~118
C-6	~155
C-7	~115
C-8	~125
C-8a	~145
COOH	~170

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **6-hydroxykynurenic acid** is characterized by absorption maxima that are influenced by the solvent used. In a neutral or acidic solution, the following absorption maxima are typically observed.

Solvent	λmax (nm)
Methanol	~245, 340
Ethanol	~246, 342

Infrared (IR) Spectroscopy

The IR spectrum of **6-hydroxykynurenic acid** reveals the presence of key functional groups. The characteristic absorption bands are detailed in the table below.

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Wavenumber (cm^{-1})	Functional Group
3400-3200 (broad)	O-H stretching (phenolic and carboxylic acid)
3100-3000	C-H stretching (aromatic)
1720-1700	C=O stretching (carboxylic acid)
1650-1630	C=O stretching (quinolinone)
1600-1450	C=C stretching (aromatic)
1300-1200	C-O stretching (phenol)

Experimental Protocols

Isolation of **6-Hydroxykynurenic Acid** from Ginkgo biloba Leaves

The following protocol outlines a general procedure for the isolation of **6-hydroxykynurenic acid** from a natural source.

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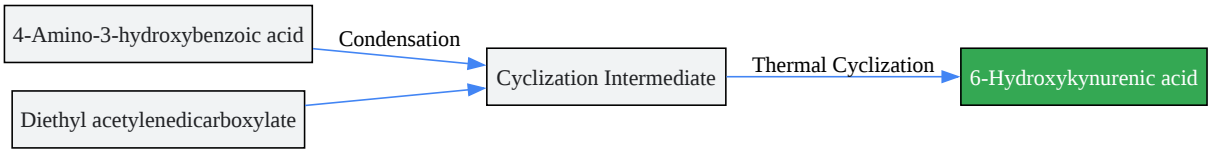

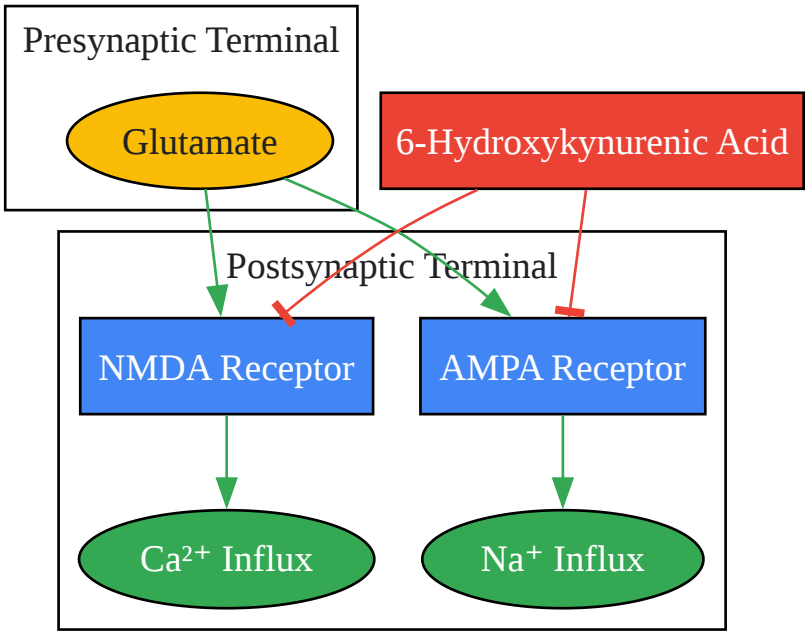

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References

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- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Structural Elucidation of 6-Hydroxykynurenic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201966/docs#in-depth-technical-guide-to-the-structural-elucidation-of-6-hydroxykynurenic-acid]

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